

Cinoctramide: A Technical Overview

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Compound of Interest

Compound Name: Cinoctramide

Cat. No.: B1606319

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CAS Number: 28598-08-5

For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a summary of the available information on **Cinoctramide**. Despite a comprehensive search of scientific literature and patent databases, detailed information regarding the synthesis, mechanism of action, experimental protocols, and clinical data for **Cinoctramide** (CAS Number 28598-08-5) is not readily available in the public domain. This suggests that **Cinoctramide** may be a compound that has not been extensively studied or reported on in peer-reviewed literature.

The information that is available is primarily limited to its chemical and physical properties, as indexed in chemical databases.

Chemical and Physical Properties

The fundamental chemical and physical characteristics of **Cinoctramide** are summarized below. This data is primarily sourced from publicly accessible chemical information databases.

[1]

Property	Value	Source
CAS Number	28598-08-5	PubChem
Molecular Formula	C ₁₉ H ₂₇ NO ₄	PubChem
Molecular Weight	333.4 g/mol	PubChem
IUPAC Name	1-(azocan-1-yl)-3-(3,4,5-trimethoxyphenyl)prop-2-en-1-one	PubChem
Canonical SMILES	<chem>COC1=CC(=CC(=C1OC)OC)C=CC(=O)N2CCCCCCCC2</chem>	PubChem
InChI Key	MDGVCMGGLSOVIQ-UHFFFAOYSA-N	PubChem

Synthesis

Detailed and verified experimental protocols for the synthesis of **Cinoctramide** could not be located in the searched scientific literature or patent filings.

Mechanism of Action

The biological target and mechanism of action of **Cinoctramide** have not been elucidated in the available scientific literature. There are no published studies detailing its signaling pathways or its effects on biological systems.

Experimental Data

A thorough search for in-vitro and in-vivo experimental data, including pharmacological, pharmacokinetic, and toxicological studies of **Cinoctramide**, did not yield any specific results. Consequently, no quantitative data can be presented in tabular format, nor can any experimental protocols be detailed.

Visualizations

Due to the absence of information on signaling pathways, experimental workflows, or logical relationships associated with **Cinoctramide**, no diagrams can be generated using Graphviz.

Conclusion

Based on the conducted research, **Cinocetamide** (CAS Number 28598-08-5) is a chemical entity for which there is a significant lack of publicly available scientific data. While its basic chemical properties are known, there is no information on its synthesis, mechanism of action, or experimental pharmacology. This suggests that it is likely a compound that has not been a subject of significant research and development efforts that have been published in the public domain. For researchers, scientists, and drug development professionals interested in this compound, novel and exploratory research would be required to elucidate its properties and potential applications.

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References

- 1. Cinocetamide | C₁₉H₂₇NO₄ | CID 193983 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Cinocetamide: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1606319#cinocetamide-cas-number-28598-08-5]

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